

# 1-Octadecene: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-Octadecene

Cat. No.: B091540

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CAS Number: 112-88-9 Molecular Formula:  $C_{18}H_{36}$  Molecular Weight: 252.48 g/mol [\[1\]](#)[\[2\]](#)

This technical guide provides an in-depth overview of **1-Octadecene**, a long-chain alpha-olefin pivotal in various research and development sectors, particularly in materials science and drug delivery. This document outlines its chemical and physical properties, synthesis methodologies, and significant applications, with a focus on its role in the formulation of advanced materials. Experimental protocols and potential challenges in its application are also detailed to support researchers and drug development professionals.

## Core Properties and Specifications

**1-Octadecene** is a colorless liquid at room temperature, characterized by a terminal double bond, which is the site of its chemical reactivity.[\[3\]](#) Its long hydrocarbon chain imparts a hydrophobic nature, making it an excellent non-coordinating solvent for the synthesis of nanoparticles and other materials at high temperatures.[\[1\]](#)[\[4\]](#)

Table 1: Physicochemical Properties of **1-Octadecene**

Property	Value	Reference
CAS Number	112-88-9	[1]
Molecular Formula	C <sub>18</sub> H <sub>36</sub>	[1]
Molecular Weight	252.48 g/mol	[1][2]
Density	0.789 g/mL at 25 °C	[1]
Boiling Point	314.4 ± 5.0 °C at 760 mmHg	
Melting Point	14-16 °C	[1]
Flash Point	149.00 °C (closed cup)	[2]
Refractive Index	n <sub>20</sub> /D 1.444	[1]
Vapor Pressure	1.3 hPa at 20 °C	[1]
Solubility	Insoluble in water; Miscible with alcohol, acetone, and ether.	[1][3]

## Synthesis of 1-Octadecene

The industrial production of **1-Octadecene** is primarily achieved through the oligomerization of ethylene.[5] This process typically utilizes Ziegler-Natta or metallocene catalysts under controlled conditions of high pressure (10–50 bar) and temperature (50–200°C) to ensure the selective formation of the terminal olefin.[5]

For laboratory-scale synthesis, various methods have been reported. One such method involves the dehydration of 1-octadecanol. A general representation of this synthesis route is the acid-catalyzed dehydration of the corresponding alcohol.

## Applications in Research and Drug Development

**1-Octadecene**'s unique properties make it a valuable component in several advanced applications:

- **Nanoparticle and Quantum Dot Synthesis:** It is extensively used as a high-boiling, non-coordinating solvent in the synthesis of colloidal quantum dots (e.g., CdSe, CdS) and other nanocrystals.[2][4][6] Its thermal stability allows for precise temperature control during particle formation, which is crucial for achieving monodisperse nanoparticles with desired optical and electronic properties.[6] In some syntheses, **1-octadecene** can also act as a reducing agent for precursors like sulfur and selenium.[4]
- **Drug Delivery Systems:** The hydrophobic nature of **1-octadecene** and its derivatives makes them suitable for use as emollients and components in the formulation of drug delivery vehicles, such as nanoparticles for nanomedicine.[5]
- **Surface Modification:** It is used in the preparation of alkene-terminated self-assembled monolayers on silicon surfaces.[1] This functionalization can alter the surface properties of materials, for instance, to reduce friction and adhesion in microdevices.[7]
- **Polymer Synthesis:** **1-Octadecene** serves as a co-monomer in the production of polymers like linear low-density polyethylene (LLDPE), enhancing the flexibility and tear resistance of the final product.[5]
- **Lubricants and Surfactants:** It is a precursor in the manufacturing of synthetic lubricants and surfactants due to its long hydrocarbon chain and the reactivity of its double bond.[5][8]

## Experimental Protocols

### Synthesis of Cadmium Selenide (CdSe) Quantum Dots

This protocol describes a typical hot-injection synthesis of CdSe quantum dots using **1-octadecene** as a solvent.

Materials:

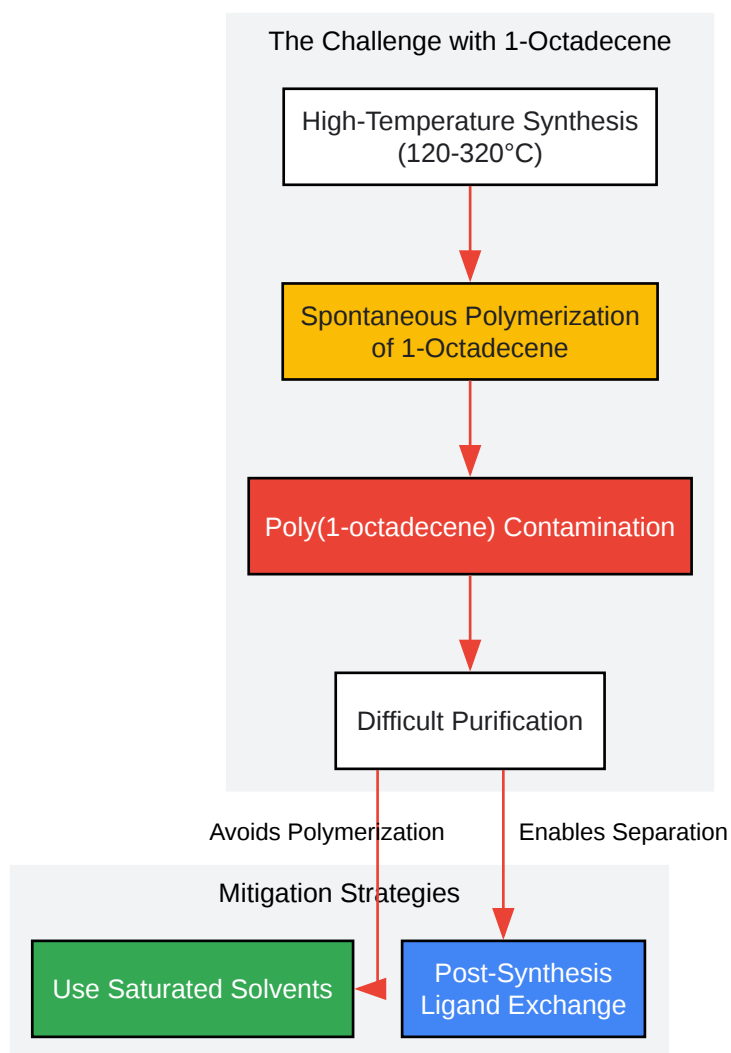
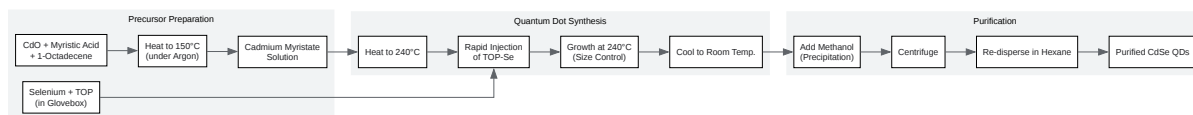
- Cadmium oxide (CdO)
- Myristic acid
- **1-Octadecene** (ODE)
- Selenium (Se) powder

- Trioctylphosphine (TOP)
- Methanol
- Hexane

Procedure:

- Cadmium Precursor Preparation: In a three-neck flask, combine Cadmium Oxide, Myristic Acid, and 10 mL of **1-Octadecene**.
  - Heat the mixture to 150°C under an inert atmosphere (e.g., Argon) with stirring until the solution becomes clear and colorless, indicating the formation of cadmium myristate.
  - Raise the temperature to 240°C.
  - Selenium Precursor Preparation: In a glovebox, dissolve Selenium powder in Trioctylphosphine to create a TOP-Se solution.
  - Injection: Rapidly inject the TOP-Se solution into the hot cadmium precursor solution. The reaction mixture will change color, indicating the nucleation and growth of CdSe quantum dots.
  - Growth and Termination: The size of the quantum dots can be controlled by the reaction time at this temperature. After the desired size is achieved, cool the reaction mixture to room temperature.
  - Purification: Add an excess of methanol to precipitate the quantum dots. Centrifuge the mixture to pellet the QDs. Discard the supernatant and re-disperse the QD pellet in hexane. Repeat this precipitation and re-dispersion process multiple times to purify the quantum dots.
- [9]

Below is a workflow diagram for the synthesis of CdSe quantum dots.



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- To cite this document: BenchChem. [1-Octadecene: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091540#1-octadecene-cas-number-and-molecular-weight]

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